

In-Depth Technical Guide: 5-Fam-pmdm6 for MDM2-p53 Interaction Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Fam-pmdm6

Cat. No.: B15137275

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This guide provides comprehensive technical information for researchers, scientists, and drug development professionals on the fluorescent-labeled peptide, **5-Fam-pmdm6**. It covers supplier and purchasing details, key technical data, experimental protocols for its application in studying the MDM2-p53 interaction, and visualizations of the relevant biological pathway and experimental workflow.

Supplier and Purchasing Information

5-Fam-pmdm6 is a commercially available fluorescent probe. The following table summarizes purchasing information from prominent suppliers. Pricing is subject to change and should be confirmed with the respective supplier.

Supplier	Catalog Number	Purity	Available Quantities	Price (USD)
MedchemExpress	HY-P5367	97.02%	1 mg, 5 mg, 10 mg	\$145 (1 mg), \$360 (5 mg), \$575 (10 mg)
Anaspec	AS-63359-1	≥95%	1 mg	\$375
BroadPharm	BP-50342	Not specified	1 mg, 5 mg, 10 mg	\$210 (1 mg), \$650 (5 mg), \$1120 (10 mg)
Labscoop	AS-63359-1	Not specified	1 mg	\$347

Technical Data Summary

5-Fam-pmdm6 is a peptide-based probe labeled with 5-Carboxyfluorescein (5-FAM), a green fluorescent dye. Its design is based on a peptide sequence that binds to the MDM2 protein.

Property	Value	Reference
Synonyms	PMDM6-F	
Molecular Formula	C84H96ClN14O24PS	
Molecular Weight	1784.23 g/mol	
Sequence	5-FAM-{	

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com